

Comparative Guide: FTIR Spectral Analysis of Dried Disperse Violet S Press Cake

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Compound of Interest

Compound Name: Disperse Violet S press cake

Cat. No.: B12281992

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Executive Summary & Product Identity

Disperse Violet S (often associated with C.I. Disperse Violet 33 or proprietary azo-thiazole analogs) is a hydrophobic azo dye widely used in textile processing and increasingly relevant in pharmaceutical research as a surrogate marker for hydrophobic Active Pharmaceutical Ingredients (APIs) during cleaning validation and dissolution studies.

The "Dried Press Cake" represents the critical intermediate stage where the crude solid has been filtered and dried but not yet milled or formulated. Analysis at this stage is pivotal for verifying:

- Drying Endpoint: Removal of water/solvents.
- Chemical Integrity: Stability of the azo linkage () and nitro groups.
- Impurity Profile: Detection of unreacted coupling components (e.g., 2-amino-5-nitrothiazole).

Chemical Identity Target

For this guide, the spectral analysis focuses on the Azo-Thiazole structure (CAS: 75575-40-5, PubChem CID 85995062), distinct from the anthraquinone-based Disperse Violet 26.

- IUPAC Name: 2-[3-chloro-N-(2-hydroxyethyl)-4-[(5-nitro-1,3-thiazol-2-yl)diazenyl]anilino]ethanol[1]

- Molecular Formula:

[1]

Technical Methodology: FTIR Protocol

To ensure reproducible data, the following self-validating protocol is recommended. This moves beyond basic "scanning" to a rigorous analytical workflow.[2]

Experimental Setup

- Instrument: FTIR Spectrometer with DTGS Detector.
- Sampling Mode: Attenuated Total Reflectance (ATR) using a Diamond or ZnSe crystal.
 - Reasoning: Press cakes are often dense and scatter light; ATR requires zero sample preparation and eliminates KBr pellet moisture interference.
- Parameters:
 - Resolution:
 - Scans: 64 (to improve Signal-to-Noise ratio for minor impurity peaks).
 - Spectral Range:

Self-Validating Quality Checks

- Energy Throughput Test: Ensure crystal contact pressure is sufficient. The evanescent wave penetration depth (

) depends on contact quality.

- Atmospheric Suppression: Real-time subtraction of

(

) and

vapor.

Spectral Interpretation: Disperse Violet S

The FTIR spectrum of dried **Disperse Violet S press cake** is dominated by the polar functional groups on the azo backbone.

Key Characteristic Bands

Wavenumber ()	Functional Group	Vibrational Mode	Diagnostic Value
3200 -- 3500	(Alcohol)	O-H Stretching (Broad)	Critical: Indicates residual moisture or hydroxyethyl side chains. Sharpness indicates crystallinity; broadness indicates amorphous/wet state.
2850 -- 2960		C-H Stretching	Confirms the ethyl linker chains ().
1500 -- 1540	(Nitro)	Asymmetric Stretch	Identity Marker: Strong band characteristic of the nitrothiazole moiety.
1320 -- 1360	(Nitro)	Symmetric Stretch	Confirms nitro group presence; shift indicates electronic environment changes.
1580 -- 1610	/ Aromatic	Ring Stretching	Thiazole and Benzene ring skeletal vibrations.
1100 -- 1150		C-O Stretching	Primary alcohol signal from the hydroxyethyl tail.
800 -- 850		C-Cl Stretching	Specific to the chlorinated aniline coupling component.

“

Note on the Azo Bond (

): The azo stretch is typically weak or forbidden in IR due to symmetry but may appear as a weak band around

. Raman spectroscopy is far superior for detecting this specific bond.

Comparative Analysis: FTIR vs. Alternatives

This section objectively compares FTIR against High-Performance Liquid Chromatography (HPLC) and Near-Infrared (NIR) spectroscopy for analyzing the press cake.

Performance Matrix

Feature	FTIR (ATR)	HPLC (UV-Vis)	NIR Spectroscopy	Raman Spectroscopy
Primary Utility	Identification & Functional Groups	Purity & Quantification	Moisture & Homogeneity	Backbone Structure (Azo)
Sample Prep	None (Solid state)	Dissolution required	None (Solid state)	None (Solid state)
Moisture Detection	Good (Qualitative O-H band)	N/A (Solvent interference)	Excellent (Quantitative)	Poor (Water is weak scatterer)
Impurity Sensitivity	Low ()	High ()	Low	Medium
Throughput	High (< 2 mins)	Low (15-30 mins)	Very High (< 30 secs)	High

Detailed Comparison

- FTIR vs. HPLC:
 - Causality: HPLC separates components based on polarity, allowing precise quantification of unreacted intermediates (e.g., 2-amino-5-nitrothiazole). FTIR provides a "fingerprint" of the bulk material.
 - Verdict: Use HPLC for purity certification. Use FTIR for rapid ID and solid-state form verification (polymorphs).
- FTIR vs. NIR:
 - Causality: NIR relies on overtones (O-H, C-H). It is far more sensitive to water content than mid-IR (FTIR).
 - Verdict: Use NIR for online drying monitoring (LOD determination). Use FTIR to distinguish between bound water and structural hydroxyls (like the hydroxyethyl group in Disperse Violet S).

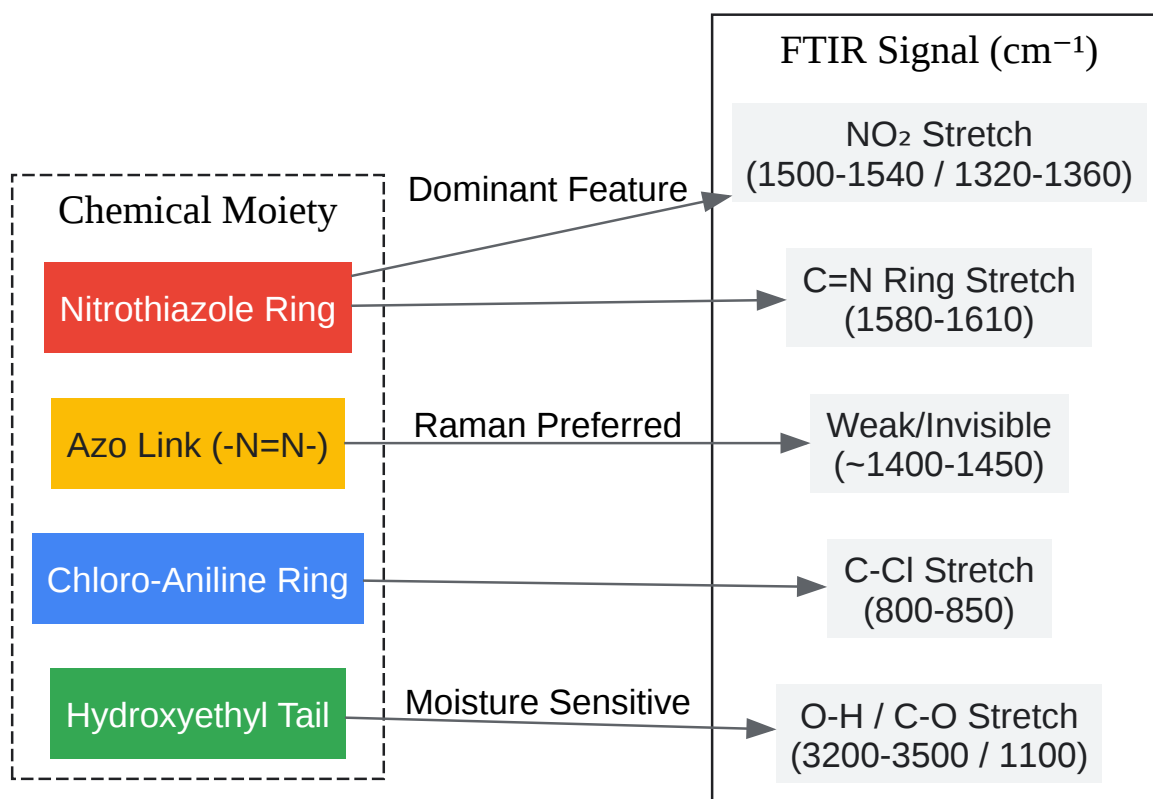
Experimental Data Visualization

The following diagrams illustrate the structural logic and the analytical workflow.

Chemical Structure & Spectral Assignment

The diagram below maps the specific functional groups of Disperse Violet S to their expected spectral regions.

Fig 1: Spectral Assignment Logic for Disperse Violet S (Azo-Thiazole)

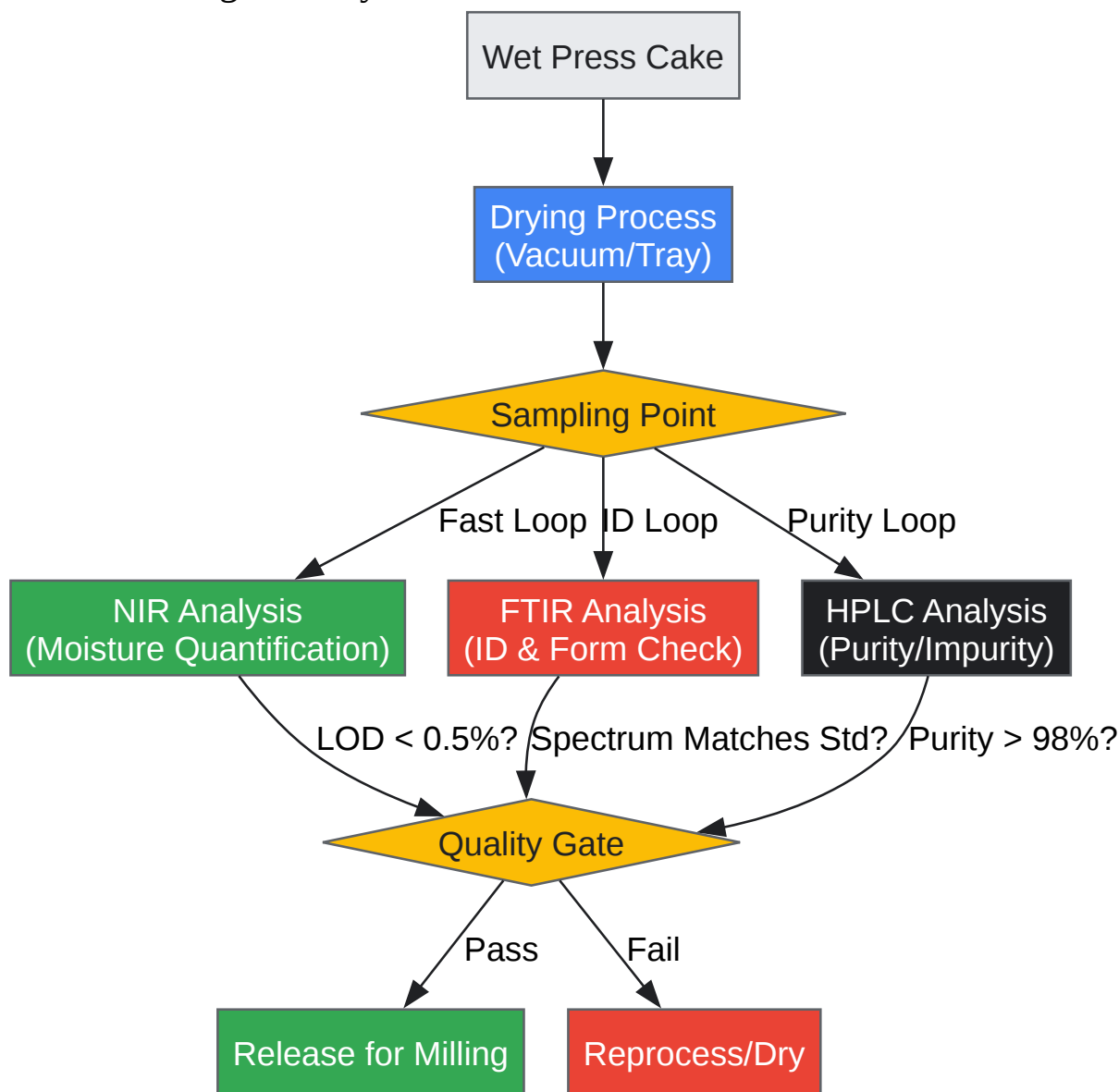
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Caption: Functional group mapping to FTIR spectral bands. Note the dominance of Nitro and Hydroxyl signals.

Analytical Workflow for Press Cake

This workflow ensures data integrity from the wet cake to the final release.

Fig 2: Analytical Workflow for Dried Press Cake



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Caption: Integrated analytical decision tree. FTIR serves as the rapid identity and solid-state confirmation gate.

References

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